

Phytuberin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Phytuberin*

Cat. No.: *B1215745*

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An in-depth guide to the chemical structure, properties, biosynthesis, and biological significance of the sesquiterpenoid phytoalexin, **phytuberin**.

Introduction

Phytuberin is a sesquiterpenoid phytoalexin produced by certain plants of the Solanaceae family, most notably the potato (*Solanum tuberosum*).^[1] As a phytoalexin, it is synthesized in response to pathogen attack, particularly from the oomycete *Phytophthora infestans*, the causative agent of late blight.^[1] This document provides a comprehensive technical overview of **phytuberin**, including its chemical structure, physicochemical properties, biosynthetic pathways, and known biological activities, intended for researchers in natural product chemistry, plant pathology, and drug discovery.

Chemical Structure and Properties

Phytuberin is a complex sesquiterpenoid characterized by a furo[3,2-c]isobenzofuran core structure.^[1] It is classified as an organic heterotricyclic compound, an acetate ester, and a cyclic ether.^[1] The definitive structure was established and later revised based on X-ray crystal analysis of its dihydro-derivative.

Chemical Structure

- Molecular Formula: $C_{17}H_{26}O_4$ ^[2]
- IUPAC Name: 2-[(3aR,5aS,8R,9aR)-3a,5a-dimethyl-6,7,8,9-tetrahydro-5H-furo[2,3-i]^[1]benzofuran-8-yl]propan-2-yl acetate^[3]

- CAS Number: 37209-50-0[2]
- SMILES: CC(=O)OC(C)(C)[C@@H]1CC[C@]2(CO[C@]3([C@]2(C1)OC=C3)C)C[3]

Physicochemical Properties

The following table summarizes the known and predicted physicochemical properties of **phytuberin**. Experimental data for some properties, such as melting and boiling points, are not readily available in the literature, which is common for non-commercially synthesized natural products.

Property	Value	Source
Molecular Weight	294.39 g/mol	[2]
Appearance	Not specified in literature	
Melting Point	Not Available	
Boiling Point	Not Available	
Optical Rotation	$[\alpha]_D = -35.9^\circ$ (c=1.34 in CHCl_3)	FooDB[4]
Water Solubility (Predicted)	0.0082 g/L	ALOGPS[2]
logP (Predicted)	2.32 - 3.66	ChemAxon, ALOGPS[2]
Polar Surface Area (Predicted)	44.76 Å ²	ChemAxon[2]
Hydrogen Bond Donors (Predicted)	0	ChemAxon[2]
Hydrogen Bond Acceptors (Predicted)	3	ChemAxon[2]
Rotatable Bond Count (Predicted)	3	ChemAxon[2]

Biosynthesis and Signaling

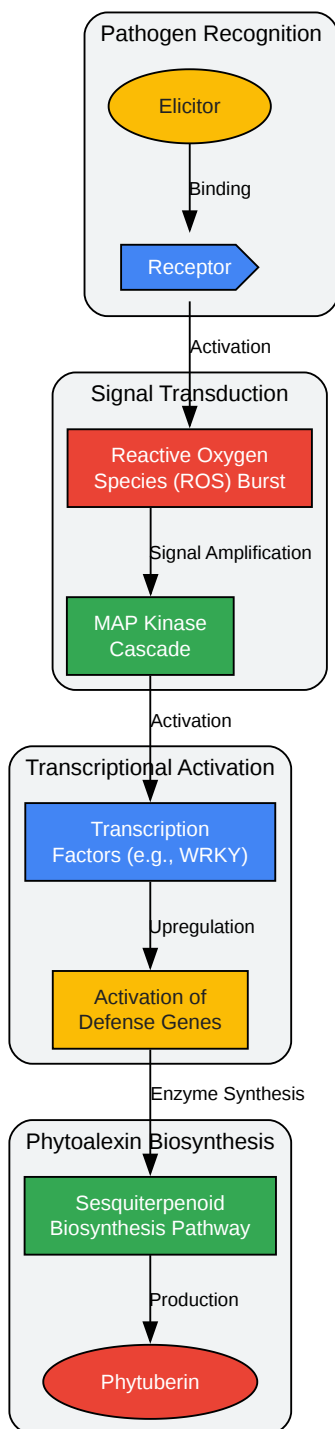
Phytuberin is not constitutively present in healthy potato tubers but is synthesized de novo as part of the plant's defense response. Its production is a key component of the hypersensitive

response, a form of programmed cell death at the site of infection to prevent pathogen spread.

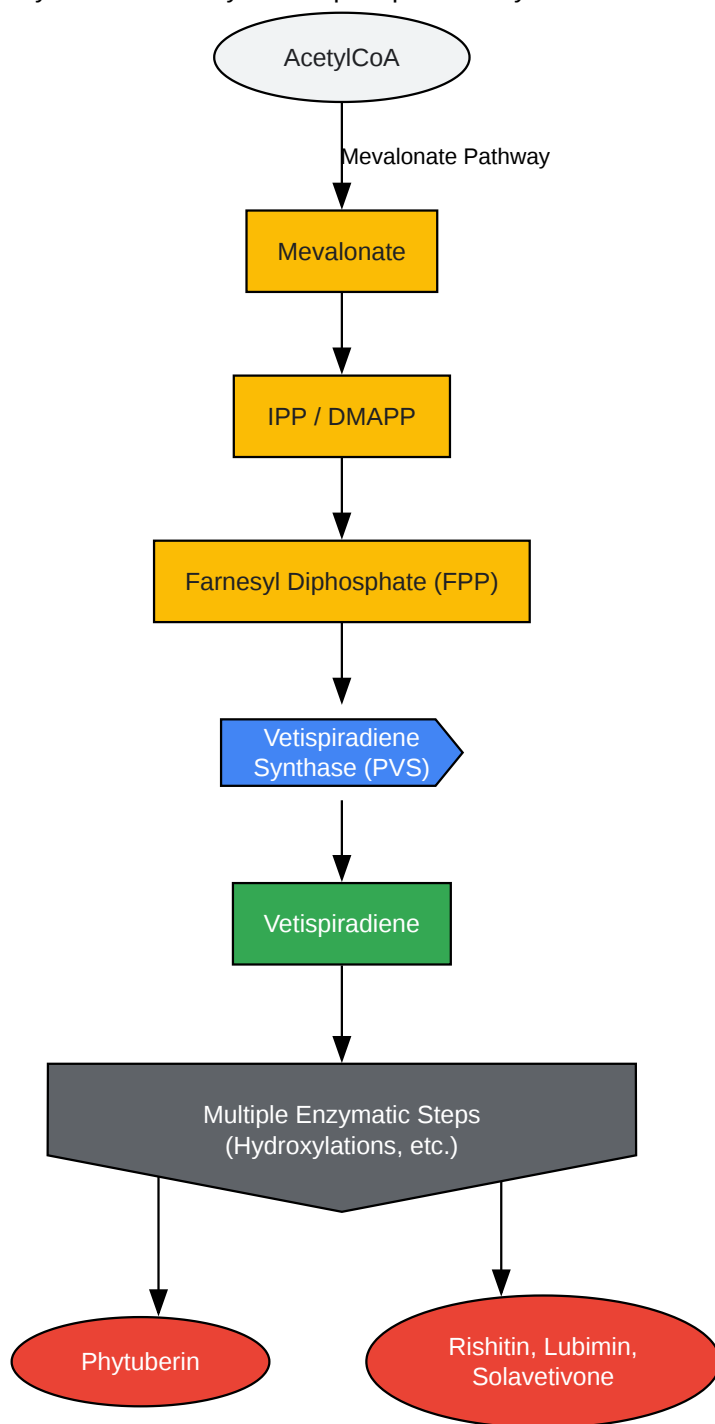
Signaling Pathway for Phytoalexin Induction

The synthesis of **phytuberin** is triggered by the recognition of elicitors from pathogens like *Phytophthora infestans*. This recognition initiates a complex signaling cascade.

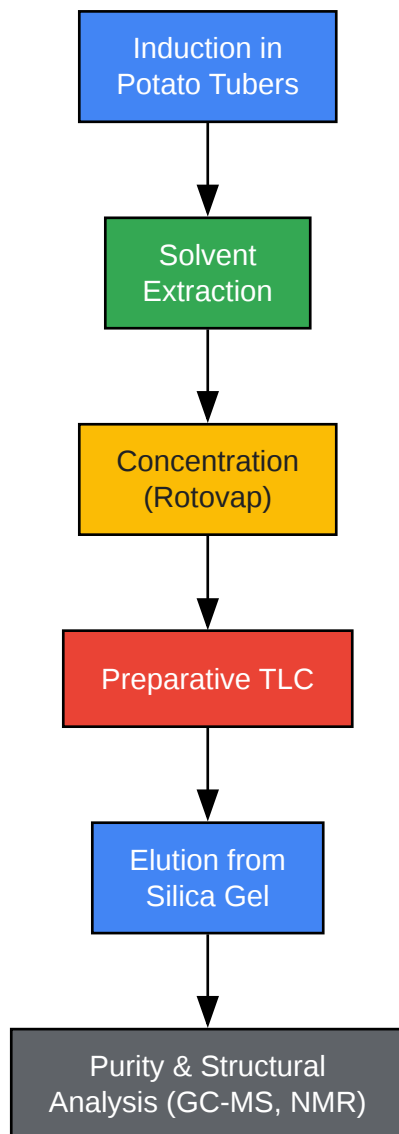
Conceptual Signaling Pathway for Phytuberin Induction



Biosynthetic Pathway of Sesquiterpenoid Phytoalexins in Potato



Experimental Workflow for Phytuberin Isolation



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References

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